Application Note: Measuring the Ionic Conductivity of TFP-Based Electrolytes

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Compound of Interest

Compound Name:	*Tris(2,2,2-trifluoroethyl) phosphate*
CAS No.:	*358-63-4*
Cat. No.:	*B1580694*

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Abstract

Tris(2,2,2-trifluoroethyl) phosphate (TFP) is increasingly used as a flame-retardant co-solvent or additive in lithium-ion battery electrolytes to enhance safety.[1] However, its addition can impact key electrochemical properties, most notably ionic conductivity, which governs the charge and discharge rate capabilities of a battery.[1][2][3] This application note provides a detailed protocol for measuring the ionic conductivity of TFP-based electrolytes using Electrochemical Impedance Spectroscopy (EIS). It covers electrolyte preparation, cell assembly, EIS measurement, and data analysis, and includes reference data for various TFP formulations.

Introduction

The flammability of conventional carbonate-based electrolytes is a significant safety concern for lithium-ion batteries.[1] **Tris(2,2,2-trifluoroethyl) phosphate** (TFP) is a nonflammable organophosphate compound that, when added to electrolytes, can significantly reduce or eliminate their flammability.[1][3] While beneficial for safety, TFP has a higher viscosity and

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lower dielectric constant compared to carbonate solvents, which can lead to a decrease in the electrolyte's ionic conductivity.[3] Therefore, accurately measuring ionic conductivity is a critical step in optimizing the formulation of TFP-based electrolytes to achieve a balance between safety and electrochemical performance.

Electrochemical Impedance Spectroscopy (EIS) is a powerful, non-destructive technique used to characterize the electrical properties of materials.[4][5] By applying a small sinusoidal AC voltage over a range of frequencies, the impedance of the electrolyte can be measured.[6][7] From the resulting impedance data, the bulk resistance of the electrolyte can be determined, which is then used to calculate the ionic conductivity.[7][8]

Principle of Measurement

Ionic conductivity (σ) is the reciprocal of resistivity and quantifies the ability of an electrolyte to conduct ions.[9][10] It is calculated from the bulk resistance (R_bulk) of the electrolyte using the following equation:

$$\sigma = L / (R_{bulk} * A)$$

Where:

- σ is the ionic conductivity (in S/cm or mS/cm).
- R_bulk is the bulk resistance of the electrolyte (in Ohms, Ω), obtained from the EIS Nyquist plot.[8]
- L is the distance between the two electrodes of the conductivity cell (in cm).
- A is the area of the electrodes (in cm^2).

The term L/A is a geometric factor known as the cell constant (K_cell). Therefore, the equation can be simplified to:

$$\sigma = K_{cell} / R_{bulk}$$

The bulk resistance (R_bulk) is determined by finding the high-frequency intercept of the impedance spectrum with the real axis (Z') in a Nyquist plot.[6]

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Apparatus and Materials

- Potentiostat/Galvanostat with EIS capability: (e.g., BioLogic, Gamry, Metrohm Autolab).
- Conductivity Cell: Two-electrode configuration. Can be a commercial conductivity probe (chemically resistant, e.g., platinum or glassy carbon electrodes) or a custom-built Swagelok-type or coin cell with well-defined geometry.[8][10]
- Temperature-Controlled Chamber or Water Bath: To maintain a stable measurement temperature.[8]
- Argon-filled Glovebox: With H_2O and O_2 levels < 1 ppm for preparing and handling air- and moisture-sensitive lithium-ion battery electrolytes.
- Chemicals:
  - **Tris(2,2,2-trifluoroethyl) phosphate** (TFP), battery grade.
  - Lithium salt (e.g., $LiPF_6$, LiDFOB, LiTFSI), battery grade.
  - Carbonate co-solvents (e.g., Ethylene Carbonate (EC), Dimethyl Carbonate (DMC), Ethyl Methyl Carbonate (EMC)), battery grade.

Experimental Protocol

Electrolyte Preparation (Inside Glovebox)

- Solvent Mixture Preparation: Prepare the desired solvent blend by mixing the TFP and carbonate co-solvents in the target volumetric or weight ratios (e.g., 1 M $LiPF_6$ in EC/DMC/TFP 4:4:2 v/v/v).
- Salt Dissolution: Slowly add the lithium salt (e.g., $LiPF_6$) to the solvent mixture while stirring until it is completely dissolved. Ensure the final concentration is accurate (e.g., 1.0 M).
- Homogenization: Allow the solution to stir for several hours to ensure it is completely homogeneous.

Conductivity Cell Assembly & Measurement

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- Cell Constant Determination: If using a custom-built cell, calibrate it by measuring the resistance of a standard KCl solution of known conductivity to determine the cell constant (K_cell). Commercial probes typically have a specified cell constant.
- Cell Filling: Rinse the conductivity cell with a small amount of the prepared TFP-based electrolyte, discard the rinsing solution, and then fill the cell with the electrolyte to be tested. Ensure there are no air bubbles between the electrodes.
- Temperature Equilibration: Place the filled cell into the temperature-controlled chamber and allow it to equilibrate at the desired temperature (e.g., 25 °C) for at least 30 minutes.[8]
- EIS Measurement Setup:
  - Connect the conductivity cell electrodes to the potentiostat.
  - Set the EIS parameters:
    - Frequency Range: Typically 1 MHz down to 1 Hz.[11]
    - AC Amplitude: A small perturbation voltage, typically 5-10 mV.[7]
    - Measurement Mode: Potentiostatic.
- Data Acquisition: Run the EIS experiment and save the resulting data file. The data is typically plotted as a Nyquist plot (Z' vs. -Z'').

Data Analysis and Calculation

- Determine Bulk Resistance (R_bulk):
  - Plot the impedance data as a Nyquist plot.
  - The bulk resistance (R_bulk) is the value on the real axis (Z') where the high-frequency semicircle intercepts the axis.[6] For many liquid electrolytes, this is the Z' value at the highest frequency or the starting point of the semicircle.
- Calculate Ionic Conductivity (σ):

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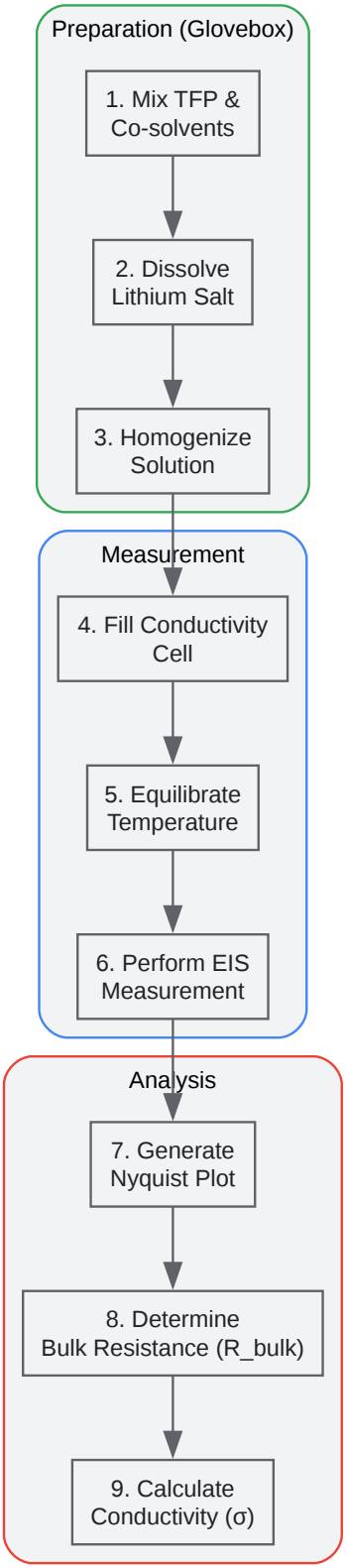
- Use the formula: σ (S/cm) = K_cell (cm^{-1}) / R_bulk (Ω)
- Convert to mS/cm if desired by multiplying the result by 1000.

Diagrams and Visualizations

Experimental Workflow

The overall process from preparation to final calculation is summarized in the following workflow.

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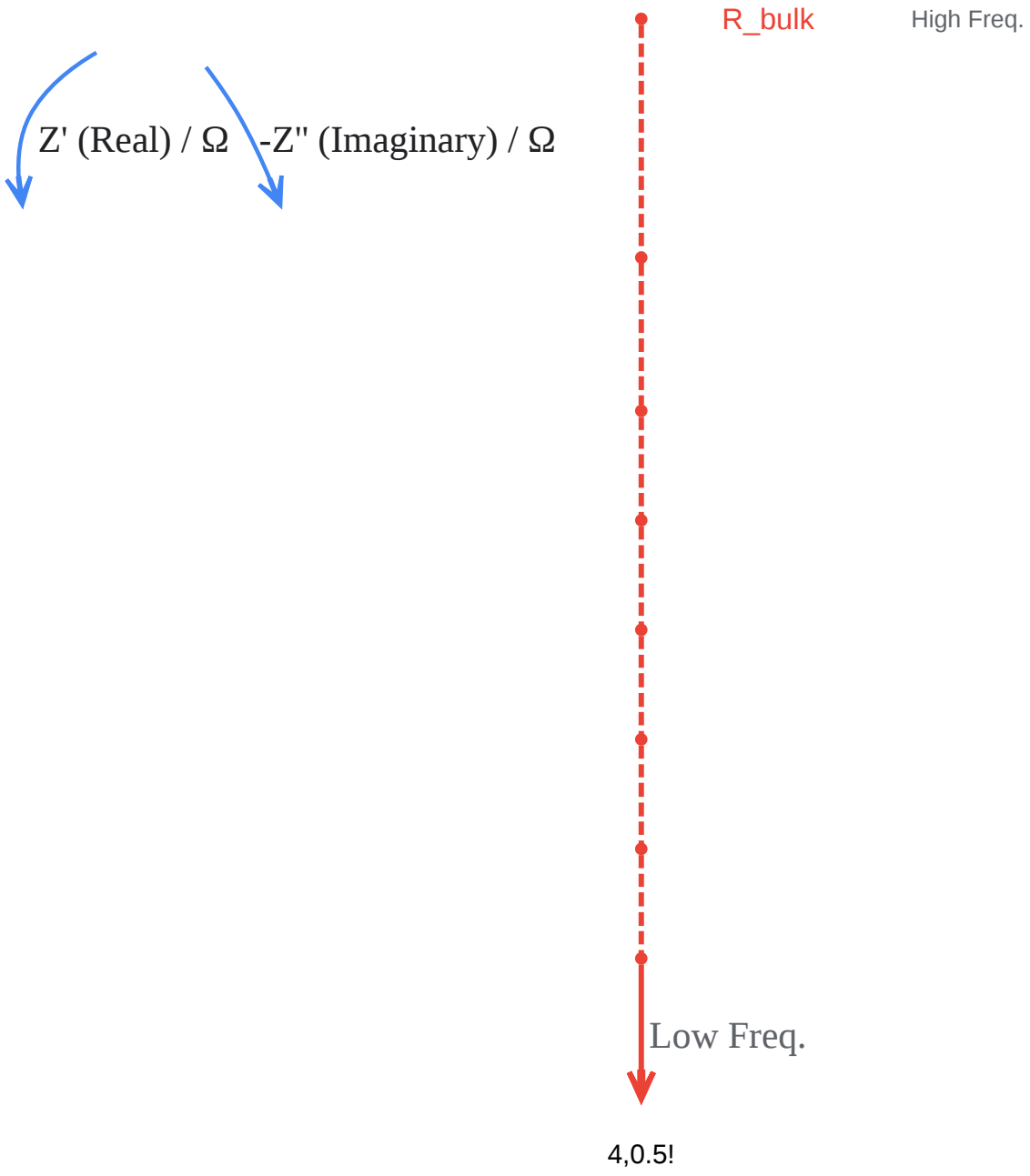
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Caption: Workflow for measuring electrolyte ionic conductivity.

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Nyquist Plot Interpretation

The bulk resistance is extracted from the high-frequency intercept of the Nyquist plot.



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Caption: Schematic Nyquist plot for determining bulk resistance.

Data Presentation

The ionic conductivity of TFP-based electrolytes is highly dependent on the concentration of TFP, the type of lithium salt, and the temperature. Adding TFP generally decreases conductivity due to increased viscosity.[3]

Table 1: Ionic Conductivity of TFP-Based Electrolytes at Room Temperature (~25 °C)

Electrolyte Composition (Salt + Solvent System)	Ionic Conductivity (mS/cm)	Reference
1 M $LiPF_6$ in PC/EC/EMC (3:3:4 w/w/w) + 15 wt% TTFP*	~7.0	[12]
LiDFOB in PC + 25 wt% TFP	5.04	[13]
1 M LiDFOB in GBL + TFP (various ratios)	~7.40 (optimized)	[14]
1 M $LiPF_6$ in EC/PC/EMC + 20 vol% TFP	Nonflammable, lower conductivity	[1]

Note: TTFP (Tris(2,2,2-trifluoroethyl) phosphite) is structurally similar to TFP and shows comparable effects on conductivity.

Table 2: Effect of Temperature on Ionic Conductivity

Ionic conductivity generally increases with temperature. While specific data for TFP electrolytes across a wide temperature range is sparse in the provided context, the trend is consistent for most liquid electrolytes.[15][16]

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Electrolyte System	Temperature (°C)	Ionic Conductivity (mS/cm)	Reference
LiDFOB in FEC:DME	-20	< 5	[15]
LiDFOB in FEC:DME	30	~6.3	[15]
LiDFOB in FEC:DME	60	> 10	[15]
1 M $NaPF_6$ in PC	-20	~1.5	[17]
1 M $NaPF_6$ in PC	25	~7.5	[17]
1 M $NaPF_6$ in PC	60	~13	[17]

Note: Data for Na-ion and other Li-ion systems are included to illustrate the general temperature-dependent trend.

Conclusion

The protocol described provides a reliable method for determining the ionic conductivity of novel TFP-based electrolytes. Accurate and consistent measurement using EIS is essential for formulating safer lithium-ion battery electrolytes that do not unduly compromise on performance. The provided data indicates that while TFP reduces flammability, it also tends to decrease ionic conductivity, a trade-off that researchers must carefully manage through co-solvent selection and optimization.[3][18]

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